

Spectroscopic Characterization of 2-(Propylamino)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(Propylamino)benzoic acid

CAS No.: 21716-81-4

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This technical guide provides an in-depth analysis of the spectroscopic data for **2-(propylamino)benzoic acid**, also known as N-propylanthranilic acid. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis. This document offers a comprehensive examination of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound, underpinned by theoretical principles and comparative data from related molecules.

Introduction to 2-(Propylamino)benzoic Acid

2-(Propylamino)benzoic acid ($C_{10}H_{13}NO_2$) is a derivative of anthranilic acid, an important scaffold in medicinal chemistry.[1] The introduction of a propylamino group to the benzoic acid backbone can significantly influence its physicochemical and biological properties. Accurate structural elucidation and characterization are paramount for its application in research and development. Spectroscopic techniques such as NMR, IR, and MS are indispensable tools for confirming the molecular structure and purity of this compound. This guide will delve into the theoretical and practical aspects of the spectroscopic analysis of **2-(propylamino)benzoic acid**.

The molecular structure of **2-(propylamino)benzoic acid** is presented below. The numbering of the atoms is provided for clarity in the subsequent spectroscopic analysis.

Caption: Molecular structure of **2-(propylamino)benzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the predicted ^1H and ^{13}C NMR spectra of **2-(propylamino)benzoic acid**.

Predicted ^1H NMR Spectrum

The proton NMR spectrum of **2-(propylamino)benzoic acid** is expected to show distinct signals for the aromatic protons, the propyl chain protons, the amine proton, and the carboxylic acid proton. The chemical shifts are influenced by the electronic environment of the protons.

Table 1: Predicted ^1H NMR Chemical Shifts for **2-(Propylamino)benzoic acid**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
H-10 (CH_3)	0.9 - 1.0	Triplet (t)	3H
H-9 (CH_2)	1.6 - 1.8	Sextet (sxt)	2H
H-8 (N-CH_2)	3.1 - 3.3	Triplet (t)	2H
H-3, H-4, H-5, H-6	6.5 - 8.0	Multiplets (m)	4H
N-H	8.0 - 9.0	Broad Singlet (br s)	1H
COOH	10.0 - 12.0	Broad Singlet (br s)	1H

Interpretation:

- Propyl Group:** The terminal methyl group (H-10) is expected to appear as a triplet around 0.9-1.0 ppm due to coupling with the adjacent methylene group (H-9). The H-9 methylene protons will appear as a sextet, being coupled to both the methyl and the N-methylene

protons. The N-methylene protons (H-8) will be deshielded by the adjacent nitrogen atom and are predicted to be a triplet in the 3.1-3.3 ppm range.

- **Aromatic Protons:** The four protons on the benzene ring will appear in the aromatic region (6.5-8.0 ppm). The substitution pattern will lead to complex splitting, likely resulting in overlapping multiplets. The proton ortho to the carboxylic acid group (H-6) is expected to be the most deshielded.
- **Amine and Carboxylic Acid Protons:** The amine (N-H) and carboxylic acid (COOH) protons are acidic and their chemical shifts can be highly variable depending on the solvent, concentration, and temperature. They typically appear as broad singlets and may exchange with deuterium in D₂O.

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum will provide information on the number of unique carbon environments in the molecule.

Table 2: Predicted ¹³C NMR Chemical Shifts for **2-(Propylamino)benzoic acid**

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-10 (CH ₃)	11 - 13
C-9 (CH ₂)	22 - 24
C-8 (N-CH ₂)	45 - 47
Aromatic Carbons	110 - 150
C-1 (C-COOH)	~110
C-2 (C-N)	~150
C-3, C-4, C-5, C-6	115 - 135
C-7 (COOH)	170 - 175

Interpretation:

- **Aliphatic Carbons:** The carbons of the propyl group will appear in the upfield region of the spectrum.
- **Aromatic Carbons:** The six aromatic carbons will give rise to six distinct signals in the 110-150 ppm range. The carbon bearing the amino group (C-2) is expected to be the most deshielded among the ring carbons, while the carbon bearing the carboxylic acid group (C-1) will also be significantly downfield.
- **Carboxylic Carbon:** The carbonyl carbon of the carboxylic acid group (C-7) will be the most deshielded carbon, appearing in the 170-175 ppm region.

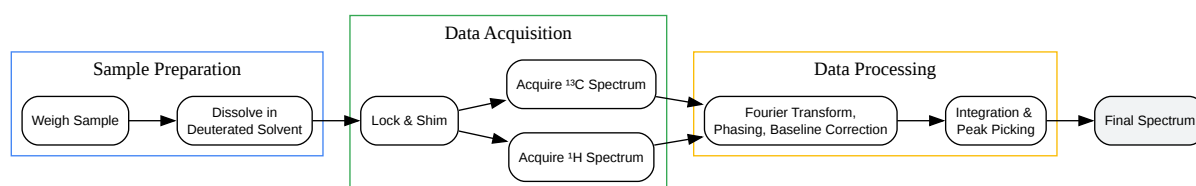
Experimental Protocol for NMR Spectroscopy

A detailed, step-by-step methodology for acquiring NMR spectra is crucial for obtaining high-quality, reproducible data.

Protocol: NMR Sample Preparation and Data Acquisition

- **Sample Preparation:**
 - Weigh approximately 5-10 mg of **2-(propylamino)benzoic acid**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube.
 - Ensure the sample is fully dissolved; sonication may be used to aid dissolution.
- **Instrument Setup:**
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
- **¹H NMR Acquisition:**
 - Set the appropriate spectral width and acquisition time.

- Use a standard 90° pulse sequence.
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Process the data using Fourier transformation, phasing, and baseline correction.
 - Integrate the signals and reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
- ¹³C NMR Acquisition:
 - Set a wider spectral width to encompass the full range of carbon chemical shifts.
 - Use a proton-decoupled pulse sequence to obtain singlets for all carbon signals.
 - A longer acquisition time and a larger number of scans are typically required for ¹³C NMR due to the lower natural abundance of the ¹³C isotope.
 - Process the data similarly to the ¹H spectrum.



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Caption: Experimental workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Spectrum

The IR spectrum of **2-(propylamino)benzoic acid** will be characterized by the vibrational frequencies of its key functional groups.

Table 3: Predicted IR Absorption Bands for **2-(Propylamino)benzoic acid**

Wavenumber (cm ⁻¹)	Functional Group	Vibration	Intensity
3300 - 2500	Carboxylic Acid	O-H stretch	Strong, Broad
3400 - 3300	Secondary Amine	N-H stretch	Moderate
3100 - 3000	Aromatic	C-H stretch	Moderate
2960 - 2850	Alkyl	C-H stretch	Moderate to Strong
1710 - 1680	Carboxylic Acid	C=O stretch	Strong
1600 - 1450	Aromatic	C=C stretch	Moderate
1320 - 1210	Carboxylic Acid	C-O stretch	Moderate
1250 - 1020	Amine	C-N stretch	Moderate

Interpretation:

- **O-H and N-H Stretching:** A very broad absorption in the 3300-2500 cm⁻¹ region is characteristic of the O-H stretch of a hydrogen-bonded carboxylic acid.^{[2][3]} The N-H stretch of the secondary amine is expected as a sharper peak around 3400-3300 cm⁻¹.
- **C-H Stretching:** Aromatic C-H stretches will appear just above 3000 cm⁻¹, while aliphatic C-H stretches from the propyl group will be observed just below 3000 cm⁻¹.
- **Carbonyl Stretching:** A strong, sharp absorption band between 1710 and 1680 cm⁻¹ is a definitive indicator of the carboxylic acid C=O group.^[3]
- **Fingerprint Region:** The region below 1500 cm⁻¹ will contain a complex pattern of absorptions due to C-C, C-O, and C-N stretching and various bending vibrations, which are

unique to the molecule and serve as a "fingerprint".[2]

Experimental Protocol for IR Spectroscopy

Protocol: Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

- Instrument Preparation:
 - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 - Record a background spectrum of the clean, empty ATR crystal.
- Sample Application:
 - Place a small amount of the solid **2-(propylamino)benzoic acid** sample directly onto the ATR crystal.
 - Apply pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Collect the sample spectrum. A typical measurement consists of co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
- Data Processing:
 - The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Label the significant peaks in the spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Predicted Mass Spectrum

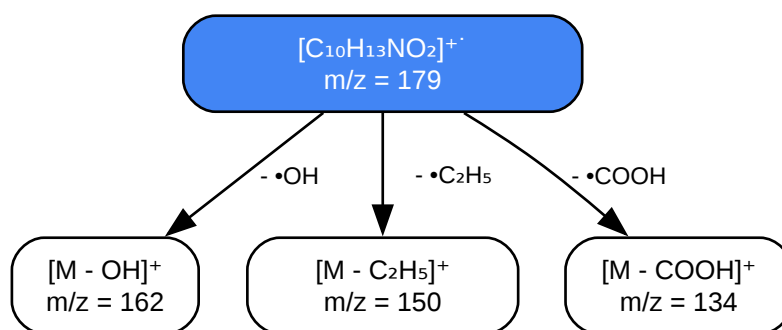
The molecular weight of **2-(propylamino)benzoic acid** is 179.22 g/mol ^[4]. In an electron ionization (EI) mass spectrum, a molecular ion peak ($M^{+\cdot}$) would be expected at m/z 179.

Table 4: Predicted Key Fragment Ions for **2-(Propylamino)benzoic acid**

m/z	Proposed Fragment
179	$[M]^{+\cdot}$ (Molecular Ion)
162	$[M - OH]^+$
150	$[M - C_2H_5]^+$
134	$[M - COOH]^+$
120	$[M - C_3H_7 - H]^+$
92	$[C_6H_4NH_2]^+$

Interpretation of Fragmentation:

- **Molecular Ion:** The peak at m/z 179 corresponds to the intact molecule with one electron removed.
- **Loss of Hydroxyl Radical:** A peak at m/z 162 would result from the loss of a hydroxyl radical ($\cdot OH$) from the carboxylic acid group.
- **Alpha-Cleavage:** Cleavage of the C-C bond alpha to the nitrogen atom can lead to the loss of an ethyl radical ($\cdot C_2H_5$), resulting in a fragment at m/z 150.
- **Loss of Carboxyl Group:** The loss of the entire carboxylic acid group as a radical ($\cdot COOH$) would produce a fragment at m/z 134.
- **Further Fragmentation:** The fragment at m/z 120 could arise from the loss of the propyl group and a hydrogen atom. The ion at m/z 92 is characteristic of an aminobenzene fragment.



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Caption: Proposed fragmentation pathway for **2-(propylamino)benzoic acid** in EI-MS.

Experimental Protocol for Mass Spectrometry

Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction:
 - Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solid samples or after separation by gas chromatography (GC-MS).
- Ionization:
 - Bombard the sample with a high-energy electron beam (typically 70 eV) in the ion source to generate the molecular ion and fragment ions.
- Mass Analysis:
 - Accelerate the ions into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
 - The separated ions are detected, and their abundance is recorded.
- Data Analysis:

- The resulting mass spectrum is a plot of relative ion abundance versus m/z .
- Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Conclusion

The spectroscopic characterization of **2-(propylamino)benzoic acid** is essential for its unambiguous identification and quality control. This guide has provided a detailed overview of the expected NMR, IR, and MS data based on established spectroscopic principles and comparative analysis. The predicted spectra and fragmentation patterns serve as a valuable reference for researchers working with this compound. It is important to note that the presented data is theoretical and should be confirmed by experimental analysis. The provided protocols offer a standardized approach to acquiring high-quality spectroscopic data for **2-(propylamino)benzoic acid** and related compounds.

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